

Physicochemical Properties of Oblongine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oblongine is a naturally occurring benzylisoquinoline alkaloid that has been identified in various plant species, including Stephania tetrandra and Stephania cephalantha.[1] As a member of this large and pharmacologically significant class of compounds, **oblongine** holds potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physicochemical properties of **oblongine**, outlines standard experimental methodologies for their determination, and explores potential biological signaling pathways based on related compounds.

Physicochemical Data

The following table summarizes the key physicochemical properties of **oblongine**. This data is crucial for understanding its behavior in biological systems and for the design of formulation and delivery strategies.



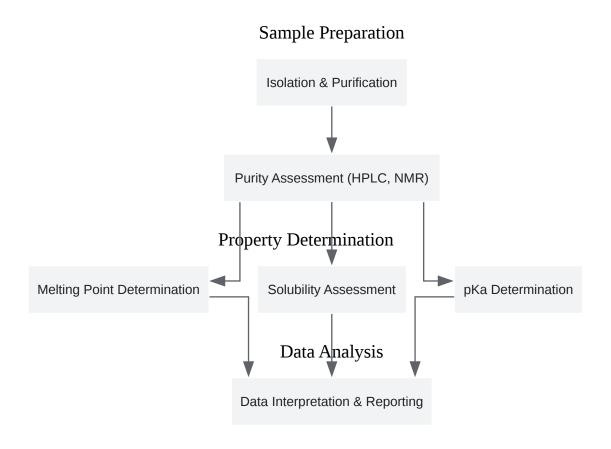
Property	Value	Source
Molecular Formula	C19H24NO3+	[1]
Molecular Weight	314.4 g/mol	[1]
Monoisotopic Mass	314.17561863 Da	[1]
XlogP (predicted)	3.1	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	3	[1]
Polar Surface Area	49.7 Ų	[1]
Heavy Atom Count	23	[1]
Formal Charge	+1	[1]
CAS Number	60008-01-7	[1]
IUPAC Name	(1S)-1-[(4-hydroxyphenyl)methyl]-7-methoxy-2,2-dimethyl-3,4-dihydro-1H-isoquinolin-2-ium-8-ol	[1]
Canonical SMILES	C[N+]1(CCC2=C([C@@H]1C C3=CC=C(C=C3)O)C(=C(C=C 2)OC)O)C	[1]

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties are fundamental for reproducible and accurate characterization of a compound. Below are generalized methodologies applicable to natural products like **oblongine**.

General Experimental Workflow





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A generalized workflow for the physicochemical characterization of a natural product.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity. A sharp melting point range typically signifies a pure compound.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, powdered sample of **oblongine** is packed into a capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.



 The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Solubility Determination

Assessing the solubility of a compound in various solvents is essential for developing suitable formulations and for predicting its absorption and distribution in biological systems.

- Apparatus: Shake-flask apparatus, analytical balance, spectrophotometer or HPLC.
- Procedure:
 - An excess amount of **oblongine** is added to a known volume of a specific solvent (e.g., water, ethanol, DMSO) in a flask.
 - The flask is agitated in a temperature-controlled environment until equilibrium is reached (typically 24-48 hours).
 - The saturated solution is filtered to remove any undissolved solid.
 - The concentration of **oblongine** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.

pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For a basic compound like **oblongine**, it indicates the pH at which the compound is 50% ionized.

- Apparatus: pH meter, UV-Vis spectrophotometer or potentiometric titrator.
- Procedure (Spectrophotometric Method):
 - A solution of **oblongine** is prepared in a solvent system (e.g., water or a co-solvent system).
 - The pH of the solution is adjusted incrementally using acid or base.
 - The UV-Vis absorbance spectrum is recorded at each pH value.



 The pKa is determined by plotting the change in absorbance at a specific wavelength against the pH and fitting the data to the Henderson-Hasselbalch equation.

Biological Activity and Potential Signaling Pathways

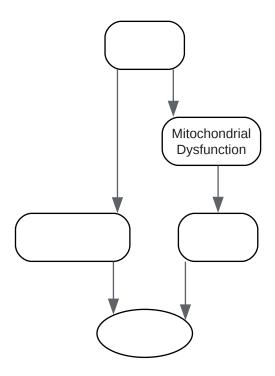
While specific studies on the signaling pathways modulated by **oblongine** are limited, the broader class of benzylisoquinoline alkaloids has been shown to exhibit a range of biological activities, including anticancer and neuropharmacological effects.[2][3] Notably, related compounds have been demonstrated to induce apoptosis and modulate key cellular signaling pathways.

For instance, noscapine, another benzylisoquinoline alkaloid, has been shown to sensitize leukemic cells to chemotherapeutic agents by modulating the NF-κB signaling pathway.[4] Phaeanthine, a bisbenzylisoquinoline alkaloid, induces apoptosis in cervical cancer cells through a mitochondria-mediated intrinsic pathway.[5] These findings suggest that a plausible mechanism of action for **oblongine**, should it possess anticancer properties, could involve similar pathways.

Hypothetical Signaling Pathway for Anticancer Activity

The following diagram illustrates a potential signaling pathway that could be modulated by a benzylisoquinoline alkaloid like **oblongine** to induce apoptosis in cancer cells, based on the known mechanisms of related compounds.





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A potential signaling pathway for the anticancer activity of a benzylisoquinoline alkaloid.

This proposed pathway suggests that **oblongine** could potentially inhibit the pro-survival NF-κB pathway and/or induce mitochondrial dysfunction, leading to the activation of caspases and subsequent programmed cell death (apoptosis) in cancer cells. Further experimental validation is required to confirm the specific molecular targets and signaling cascades affected by **oblongine**.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **oblongine**, offering valuable data and methodologies for researchers in the fields of natural product chemistry, pharmacology, and drug development. The exploration of potential biological activities and signaling pathways, based on structurally related compounds, highlights promising avenues for future research into the therapeutic potential of **oblongine**. Comprehensive experimental studies are warranted to fully elucidate its mechanism of action and to explore its potential as a lead compound for new therapeutic agents.



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